A Comparative Analysis of Premier Computer Vision Conferences: BMVC, ECCV, and ICCV

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For researchers and professionals in the field of computer vision, selecting the appropriate venue to publish groundbreaking work is a critical decision. The British Machine Vision Conference (**BMVC**), the European Conference on Computer Vision (ECCV), and the IEEE/CVF International Conference on Computer Vision (ICCV) stand as three of the most prestigious conferences in this domain. This guide provides a comprehensive comparison of their acceptance rates, submission guidelines, and review processes to aid authors in navigating the competitive academic landscape.

Acceptance Rates: A Quantitative Overview

The acceptance rates for these conferences serve as a primary indicator of their selectivity. While these figures fluctuate annually, they provide a consistent measure of the competitiveness of each venue. The following table summarizes the acceptance rates for **BMVC**, ECCV, and ICCV over the past several years.

Conference	2024	2023	2022	2021	2020	2019	2018
BMVC	25.8%	32.8%	37.7%	36.1%	29.3%	28.3%	29.6%
ECCV	27.9%	-	28.0%	-	27.0%	-	31.8%
ICCV	-	26.2%	-	-	-	25.0%	-

Note: ECCV and ICCV are biennial conferences held in alternating years.

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Experimental Protocols and Methodologies

A cornerstone of a strong research paper is a robust and well-documented experimental protocol. While none of these conferences prescribe a universal set of experimental methodologies due to the diverse nature of computer vision research, their author guidelines emphasize the importance of reproducibility and clarity.
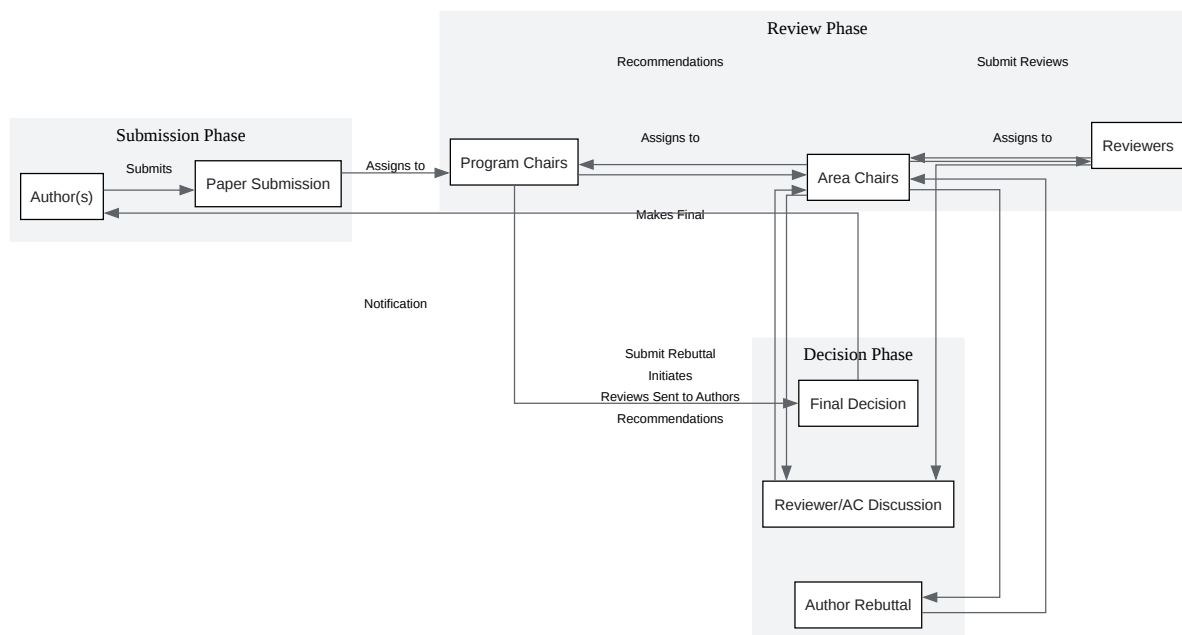
Key requirements across all three conferences include:

- Detailed Descriptions: Methodologies must be described in sufficient detail to allow other researchers to replicate the experiments.

- Clear Evaluation Metrics: The choice of evaluation metrics should be well-justified and appropriate for the task at hand.

- Comparisons to State-of-the-Art: Submissions are expected to compare their performance against existing state-of-the-art methods.

- Ablation Studies: Where applicable, ablation studies are encouraged to demonstrate the contribution of different components of the proposed method.

- Supplementary Material: Authors are encouraged to provide supplementary materials, such as code and additional results, to facilitate reproducibility.[1]

The Peer-Review Process: A Logical Workflow

The peer-review process is a critical component of academic publishing, ensuring the quality and validity of the research presented. **BMVC**, ECCV, and ICCV all employ a double-blind review process, where the identities of both the authors and the reviewers are concealed from each other. This process is designed to promote unbiased and fair assessments of the submitted work.

The following diagram illustrates the typical workflow of the peer-review process for these conferences.

Review Phase

Recommendations   Submit Reviews

Submission Phase

Author(s) — Submits → Paper Submission — Assigns to → Program Chairs — Assigns to → Area Chairs ← Assigns to → Reviewers

Makes Final

Notification

Decision Phase

Submit Rebuttal
Initiates
Reviews Sent to Authors
Recommendations

Final Decision

Reviewer/AC Discussion

Author Rebuttal

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A generalized workflow of the double-blind peer-review process.

Review Criteria: The reviewer guidelines for all three conferences emphasize the following core criteria for evaluating submissions:

- Novelty and Originality: Does the paper present new ideas or a novel application of existing techniques?

- Technical Soundness: Is the methodology technically correct and well-executed?

- Empirical Evaluation: Are the experiments well-designed and the results clearly presented and analyzed?

- Clarity and Presentation: Is the paper well-written, well-organized, and easy to understand?

- Impact and Significance: What is the potential impact of this work on the field of computer vision?[2][3][4][5]

In conclusion, **BMVC**, ECCV, and ICCV each represent a top-tier venue for the dissemination of cutting-edge computer vision research. While their acceptance rates are highly competitive, a thorough understanding of their submission guidelines and the peer-review process can significantly enhance an author's chances of acceptance. By focusing on novel contributions, rigorous experimental validation, and clear presentation, researchers can position their work for success at these prestigious conferences.

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[https://www.benchchem.com/product/b3029348#comparing-bmvc-eccv-and-iccv-acceptance-rates]

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